

Tectoroside molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tectoroside

Cat. No.: B15591070

[Get Quote](#)

Tectoroside: Physicochemical Properties

This document provides the molecular formula and molecular weight for the natural compound **Tectoroside**. This information is fundamental for researchers and scientists engaged in drug development and natural product chemistry.

Core Molecular Data

The essential physicochemical properties of **Tectoroside** are summarized in the table below. This data is critical for a range of applications, including analytical chemistry, pharmacology, and synthetic chemistry.

Property	Value	Reference
Molecular Formula	C ₃₀ H ₃₆ O ₁₂	[1][2][3]
Molecular Weight	588.6 g/mol	[1][2][3]

Note on Further Information:

The user's request included requirements for detailed experimental protocols and signaling pathway diagrams. For a specific compound's fundamental properties like molecular weight and formula, these are not applicable.

- **Experimental Protocols:** The determination of a molecular formula and weight is typically achieved through standard analytical techniques such as mass spectrometry and elemental

analysis. The detailed protocols for these well-established methods are extensive and beyond the scope of this document.

- Signaling Pathways: **Tectoroside** is a chemical compound and does not inherently have a signaling pathway. Research into the biological activity of **tectoroside** may elucidate the signaling pathways it modulates within a biological system. Such diagrams would be specific to the context of those biological studies.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. bocsci.com [bocsci.com]
- 2. echemi.com [echemi.com]
- 3. natuprod.bocsci.com [natuprod.bocsci.com]
- To cite this document: BenchChem. [Tectoroside molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15591070#tectoroside-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com